

M 084 Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: M 084 hydrochloride

Cat. No.: B1574532

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An In-depth Examination of the TRPC4/5 Channel Blocker for Applications in Neuroscience and Drug Discovery

This guide provides a comprehensive technical overview of **M 084 hydrochloride**, a potent and selective blocker of Transient Receptor Potential Canonical 4 and 5 (TRPC4/5) channels. Intended for researchers, scientists, and professionals in drug development, this document synthesizes key chemical and biological information, outlines its mechanism of action, and provides practical guidance for its use in experimental settings.

Core Chemical Properties and Specifications

M 084 hydrochloride, chemically identified as N-Butyl-1H-benzimidazol-2-amine hydrochloride, is a small molecule inhibitor with significant potential in neuropharmacological research. Its fundamental properties are summarized below for quick reference.

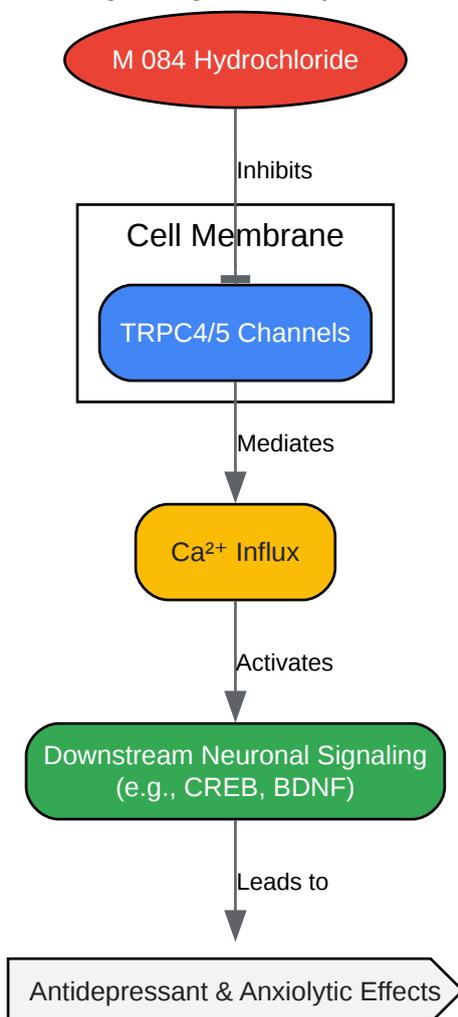
Property	Value	Source
Molecular Formula	C ₁₁ H ₁₅ N ₃ ·HCl	Tocris Bioscience, BOC Sciences[1]
Molecular Weight	225.72 g/mol	Tocris Bioscience, BOC Sciences[1]
CAS Number	1992047-63-8	Tocris Bioscience
Purity	≥99% (HPLC)	Tocris Bioscience
Appearance	White Solid	TargetMol
Solubility	Soluble in water (up to 100 mM) and DMSO (up to 100 mM)	Tocris Bioscience

Mechanism of Action: Selective TRPC4/5 Channel Blockade

M 084 hydrochloride exerts its biological effects through the targeted inhibition of TRPC4 and TRPC5 channels.[1] These channels are non-selective cation channels that play crucial roles in calcium signaling in various cell types, including neurons. The inhibitory concentrations (IC₅₀) for **M 084 hydrochloride** are reported to be in the low micromolar range, specifically 3.7-10.3 μM for TRPC4 and 8.2 μM for TRPC5.[1] Notably, it exhibits weaker activity against TRPC3 channels, highlighting its selectivity for the TRPC4/5 subtypes.[1]

The blockade of TRPC4/5 channels by **M 084 hydrochloride** modulates intracellular calcium levels, which in turn influences a cascade of downstream signaling events. This mechanism is believed to underlie the observed antidepressant and anxiolytic effects of the compound in preclinical studies.[1]

Figure 1: Proposed Signaling Pathway of M 084 Hydrochloride



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Caption: Figure 1: Proposed Signaling Pathway of **M 084 Hydrochloride**.

Experimental Protocols and Workflow

The following protocols provide a validated framework for the preparation and application of **M 084 hydrochloride** in a research setting. Adherence to these guidelines is crucial for ensuring experimental reproducibility and data integrity.

Preparation of Stock Solutions

The accurate preparation of stock solutions is the foundation of reliable experimental outcomes. Due to the potential for batch-to-batch variation in hydration, it is recommended to

refer to the batch-specific molecular weight provided on the Certificate of Analysis.

Materials:

- **M 084 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO) or sterile deionized water
- Sterile, conical polypropylene tubes
- Calibrated pipettes

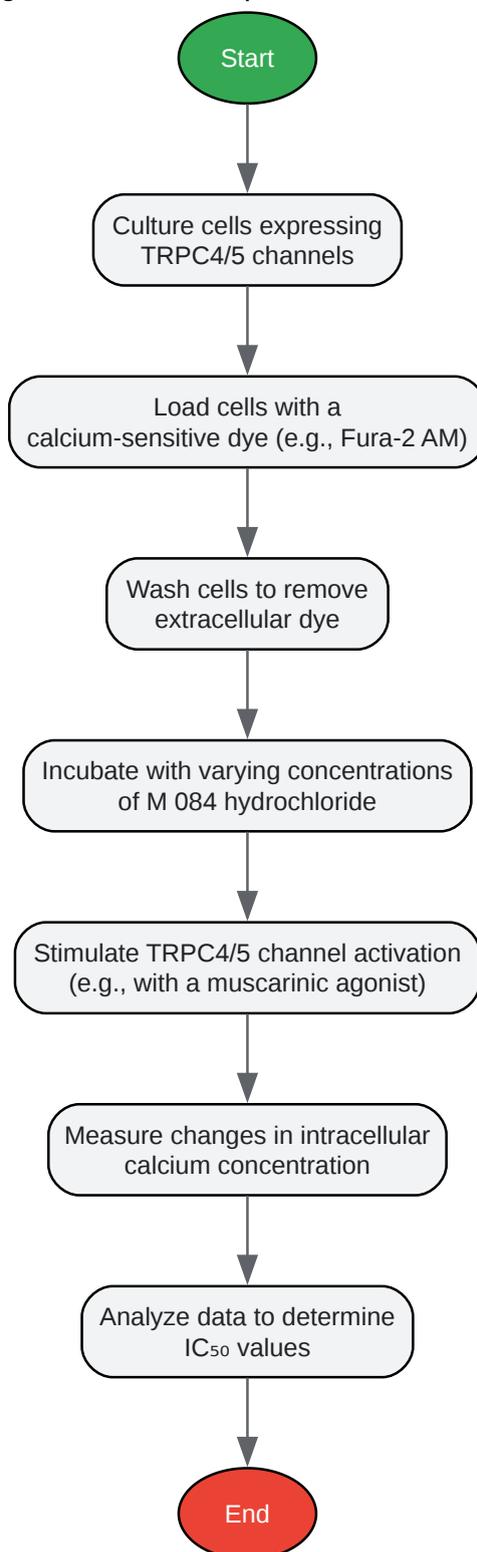
Procedure:

- **Determine Desired Concentration and Volume:** Based on the batch-specific molecular weight, calculate the mass of **M 084 hydrochloride** required to achieve the desired stock concentration (e.g., 10 mM or 100 mM).
- **Weighing:** Accurately weigh the calculated mass of **M 084 hydrochloride** in a sterile microcentrifuge tube.
- **Solubilization:** Add the appropriate volume of solvent (DMSO or water) to the tube. For a 10 mM stock solution with a molecular weight of 225.72, you would add 4.43 mL of solvent to 1 mg of the compound.
- **Dissolution:** Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming may be applied if necessary.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C for long-term use.

In Vitro Cell-Based Assay Workflow

This workflow outlines a general procedure for assessing the inhibitory effect of **M 084 hydrochloride** on TRPC4/5 channel activity in a cell-based assay, such as a calcium imaging experiment.

Figure 2: In Vitro Experimental Workflow



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Caption: Figure 2: In Vitro Experimental Workflow.

Concluding Remarks

M 084 hydrochloride is a valuable pharmacological tool for investigating the physiological and pathological roles of TRPC4 and TRPC5 channels. Its demonstrated efficacy as an antidepressant and anxiolytic in preclinical models underscores its potential as a lead compound for the development of novel therapeutics for mood and anxiety disorders. Researchers utilizing this compound are encouraged to follow rigorous experimental protocols to ensure the generation of high-quality, reproducible data.

References

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Sources

- 1. [bocsci.com](https://www.bocsci.com) [[bocsci.com](https://www.bocsci.com)]
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